

Application Notes and Protocols: Bismuth Telluride in Thermoelectric Cooling

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Compound of Interest

Compound Name: *BISMUTH TELLURIDE*

Cat. No.: *B1143349*

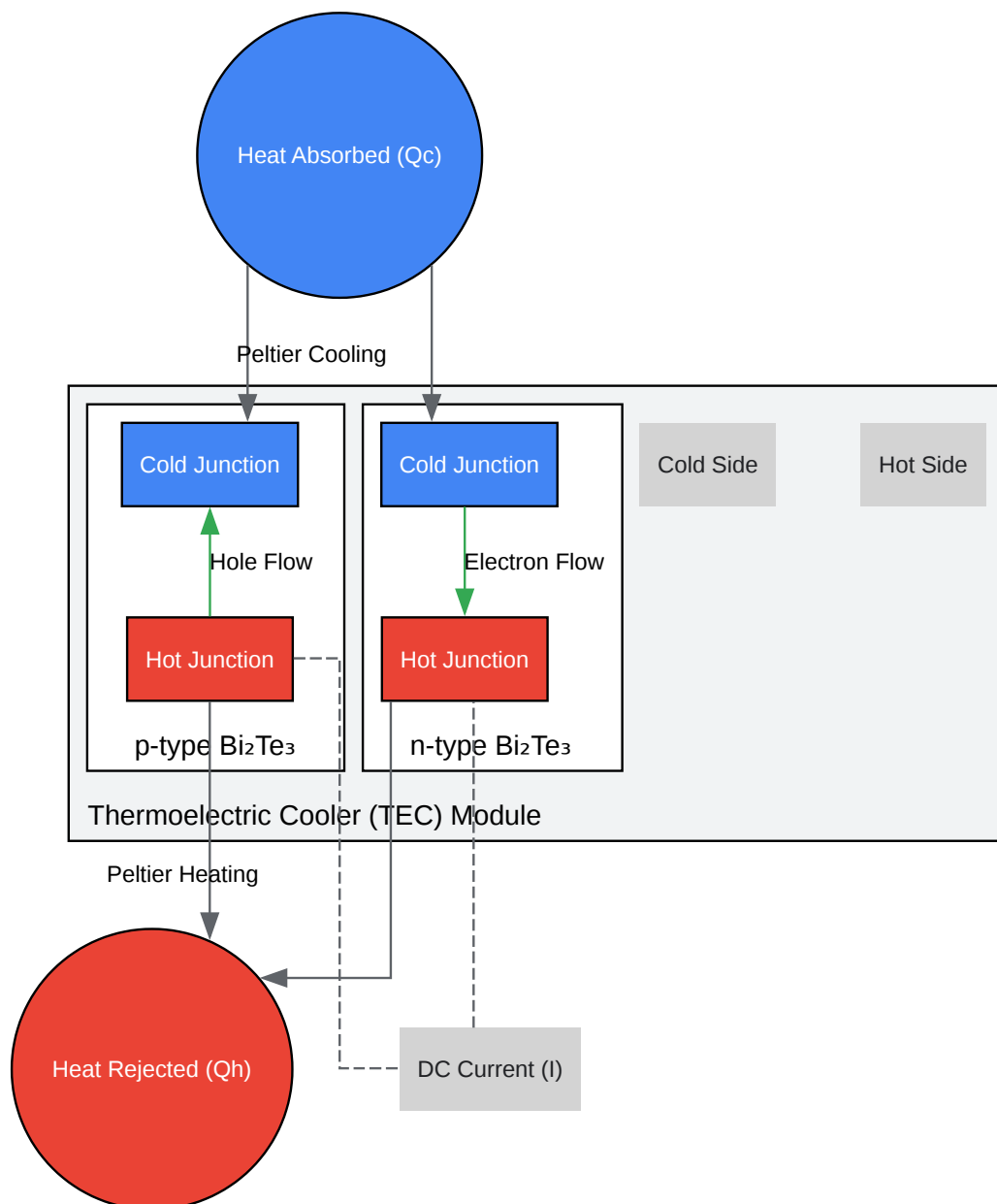
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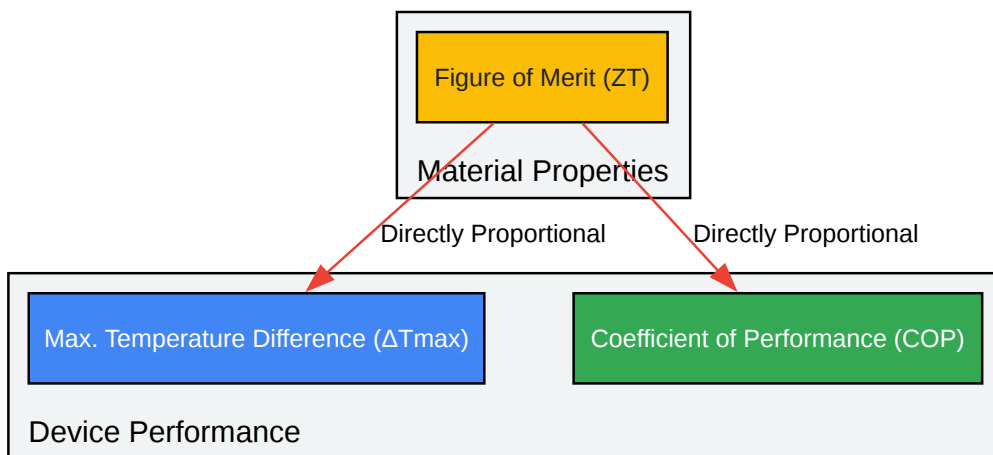
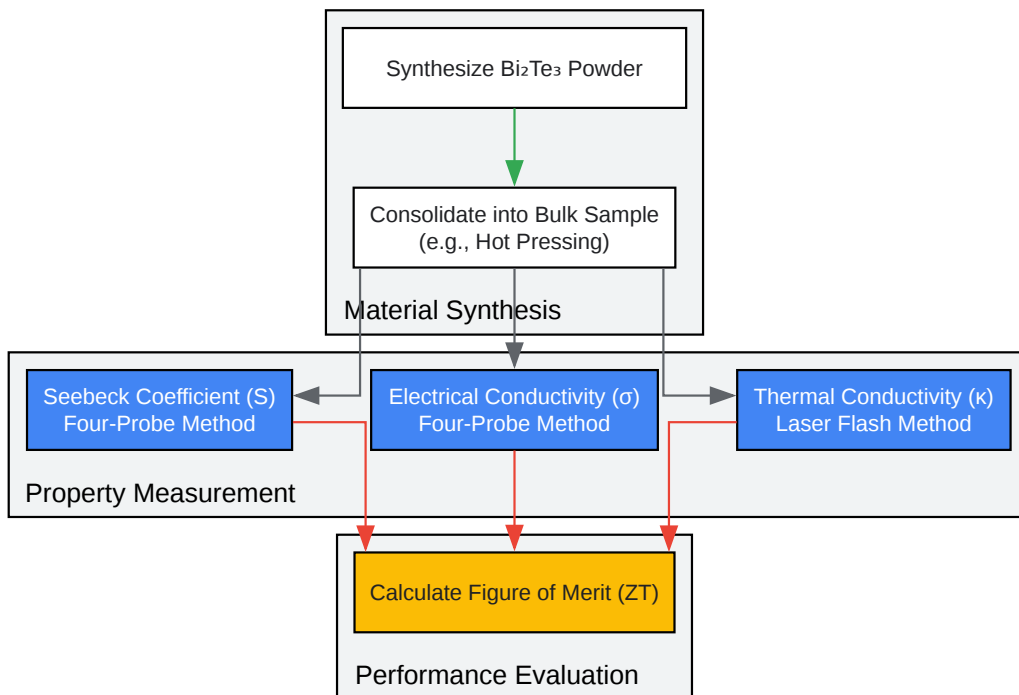
Audience: Researchers, scientists, and drug development professionals.

Introduction: **Bismuth telluride** (Bi_2Te_3) and its alloys are the cornerstone materials for solid-state thermoelectric cooling (TEC) applications near room temperature. Their favorable thermoelectric properties allow for the construction of compact, reliable, and vibration-free cooling modules, making them ideal for a range of scientific and industrial applications, including temperature control of sensitive electronic components, lasers, and biological samples. This document provides a detailed overview of the application of **bismuth telluride** in thermoelectric cooling, including key performance data, experimental protocols for material synthesis and characterization, and fabrication of thermoelectric modules.

Principle of Thermoelectric Cooling

Thermoelectric cooling is based on the Peltier effect, where a temperature difference is created across the junction of two dissimilar materials when an electric current is passed through them. In a typical TEC module, p-type and n-type **bismuth telluride**-based semiconductor elements are connected electrically in series and thermally in parallel. When a DC current flows through the module, heat is absorbed at one side (the cold side) and rejected at the other (the hot side), creating a temperature gradient.





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